

Picfeltarraenin IB (CAS: 97230-46-1): A Technical Whitepaper

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Picfeltarraenin IB*

Cat. No.: *B15619569*

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Abstract

Picfeltarraenin IB is a naturally occurring triterpenoid glycoside isolated from the plant *Picria fel-terrae* Lour.[1][2]. Identified primarily as a potent acetylcholinesterase (AChE) inhibitor, this compound has garnered interest for its potential therapeutic applications in neurodegenerative diseases.[1][3][4]. Furthermore, computational studies suggest that **Picfeltarraenin IB** may also act as an inhibitor of Phosphoinositide 3-kinase (PI3K) and Epidermal Growth Factor Receptor (EGFR), indicating a broader potential in oncology and inflammatory disease research[2][5]. This document provides a comprehensive technical overview of **Picfeltarraenin IB**, including its physicochemical properties, known and putative mechanisms of action, and detailed experimental protocols for its study.

Physicochemical Properties and Identification

Picfeltarraenin IB is a complex molecule with a high molecular weight and a structure characterized by a triterpenoid core linked to sugar moieties.

Property	Value	Reference
CAS Number	97230-46-1	[6]
Molecular Formula	C ₄₂ H ₆₄ O ₁₄	[3][6]
Molecular Weight	792.95 g/mol	[3][4][7]
Appearance	White to off-white solid	
Purity	≥95.0% (HPLC)	[7]
Solubility	Soluble in DMSO, Pyridine, Methanol, Ethanol	[2]
Storage	Short term at 0°C, long term at -20°C, desiccated	[3]

Mechanism of Action and Biological Activity

The primary experimentally confirmed biological activity of **Picfeltarraenin IB** is the inhibition of acetylcholinesterase (AChE), an enzyme critical for the breakdown of the neurotransmitter acetylcholine.[1][4]. In addition to this, in silico studies have predicted its potential to interact with and inhibit key signaling proteins involved in cell growth and proliferation.

Acetylcholinesterase (AChE) Inhibition

Picfeltarraenin IB has been identified as a potent inhibitor of AChE.[1][3][4]. Studies involving bioassay-guided fractionation of *Picria fel-terrae* extracts have shown that **Picfeltarraenin IB** exhibits stronger AChE inhibition than the known inhibitor Tacrine[3]. This activity suggests its potential as a therapeutic agent for conditions characterized by cholinergic deficit, such as Alzheimer's disease.

Potential PI3K and EGFR Inhibition (in silico data)

Computational docking studies have suggested that **Picfeltarraenin IB** has the potential to inhibit both PI3K and EGFR.[2][5]. These two proteins are crucial components of signaling pathways that regulate cell growth, survival, proliferation, and migration.[5]. The PI3K/Akt pathway is a key downstream effector of EGFR signaling[5]. The dual inhibition of both EGFR and PI3K could be a valuable strategy in cancer therapy to overcome resistance mechanisms.

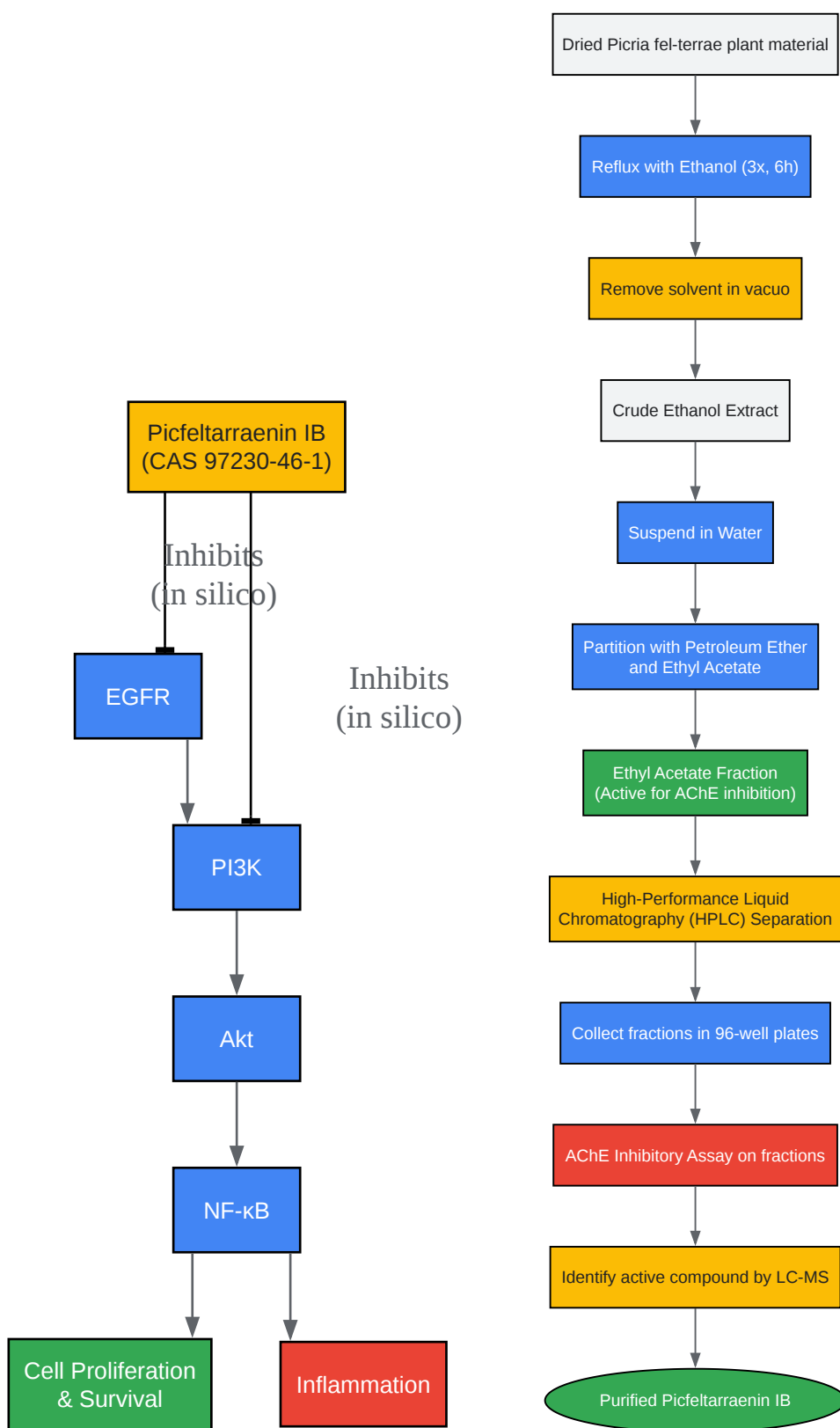
Target	Activity	Data Type	Reference
AChE	Potent Inhibitor	Experimental	[1][3][4]
PI3K	Potential Inhibitor	In Silico	[2][5]
EGFR	Potential Inhibitor	In Silico	[2][5]

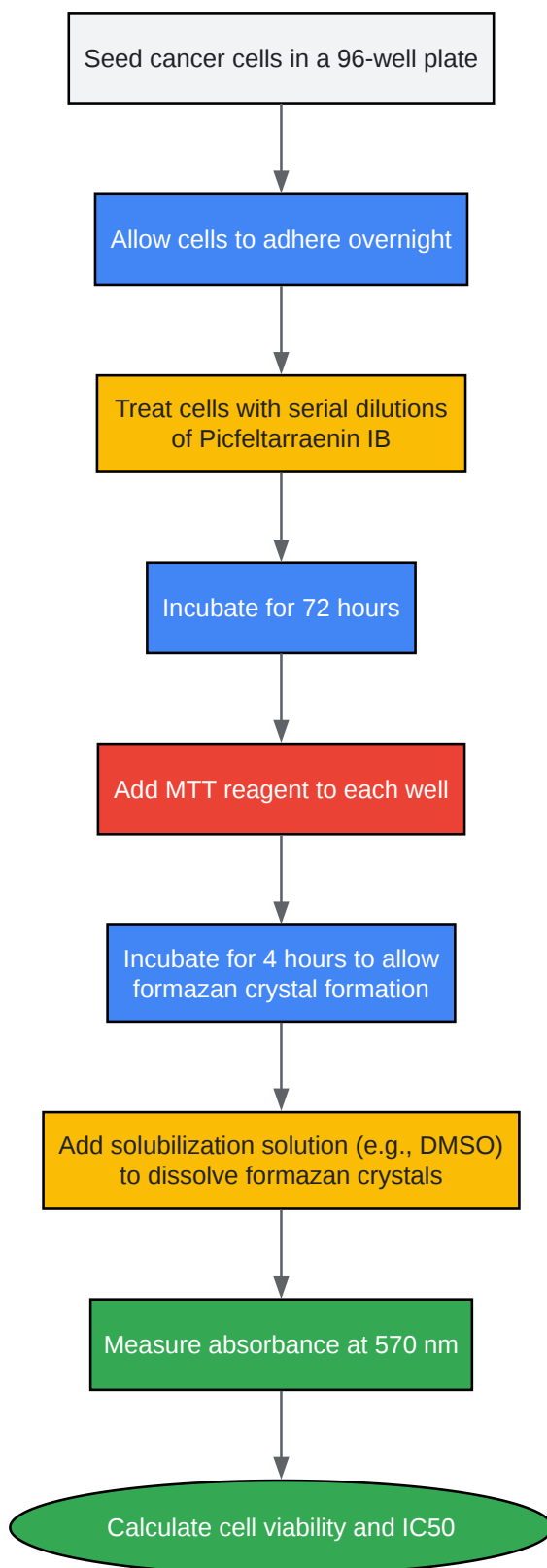
Potential Anti-Inflammatory and Anti-Cancer Activities

The inhibition of the PI3K/Akt and EGFR signaling pathways is closely linked to the modulation of inflammatory responses and the control of cancer cell proliferation. The related compound, Picfeltaarraenin IA, has been shown to exert anti-inflammatory effects by inhibiting the NF- κ B pathway.[8][9]. Given the structural similarity and the in silico data, it is plausible that **Picfeltaarraenin IB** may also exhibit anti-inflammatory and anti-cancer properties through similar mechanisms.

Signaling Pathways

The proposed mechanism of action for **Picfeltaarraenin IB**, based on available data, involves the inhibition of key signaling nodes.





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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. In vitro kinase assay: phosphorylation of PI3Kc1 by TBK1 and ULK1 [protocols.io]
- 3. benchchem.com [benchchem.com]
- 4. Quantifying Acetylcholinesterase activity in striatal brain tissue with DTNB assay [protocols.io]
- 5. Anticancer Metal Complexes: Synthesis and Cytotoxicity Evaluation by the MTT Assay - PMC [pmc.ncbi.nlm.nih.gov]
- 6. benchchem.com [benchchem.com]
- 7. Cytotoxicity MTT Assay Protocols and Methods | Springer Nature Experiments [experiments.springernature.com]
- 8. 四唑盐法(MTT)细胞活力和增殖检测方案 [sigmaaldrich.cn]
- 9. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Picfeltaarraenin IB (CAS: 97230-46-1): A Technical Whitepaper]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15619569#picfeltaarraenin-ib-cas-number-97230-46-1]

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